4-Methyl-1-propylquinolinium Iodide: Technical Safety & Handling Guide

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Compound of Interest

Compound Name:	*4-Methyl-1-propylquinolinium iodide*
Cat. No.:	*B7823650*

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Executive Summary

4-Methyl-1-propylquinolinium iodide (also known as N-propyllepidinium iodide) is a quaternary ammonium salt primarily utilized in organic synthesis, fluorescence microscopy, and the development of ionic liquids. Structurally, it consists of a quinolinium core substituted with a methyl group at the 4-position and a propyl chain at the nitrogen, counterbalanced by an iodide anion.

Due to its status as a specialized research chemical, comprehensive toxicological datasets specific to this exact alkyl chain length are limited. Consequently, this guide synthesizes safety protocols based on Structure-Activity Relationships (SAR), utilizing data from its well-characterized analog, 1-Ethyl-4-methylquinolinium iodide (Lepidine ethiodide), and general quaternary ammonium halide toxicity profiles.

Key Hazard Classifications: Skin/Eye Irritant, Respiratory Irritant, Light Sensitive.

Chemical Identity & Physical Properties[1]

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This section defines the physicochemical characteristics critical for identification and stability assessment.

Property	Data / Description	Source/Note
Chemical Name	4-Methyl-1-propylquinolinium iodide	IUPAC Systematic
Synonyms	N-Propyllepidinium iodide; Lepidine propyl iodide	Common usage
CAS Number	Not widely listed (Analog: 605-59-4 for Ethyl)	Treat as Research Chemical
Molecular Formula		Calculated
Molecular Weight	~313.18 g/mol	Calculated
Appearance	Yellow crystalline solid	Typical of quinolinium iodides
Melting Point	~130 °C	Microwave synthesis data [1]
Solubility	Soluble in polar solvents (Water, Ethanol, DMSO)	Ionic nature
Stability	Light Sensitive; Hygroscopic	Iodides oxidize to

Synthesis Context

The compound is typically synthesized via the nucleophilic substitution (Menschutkin reaction) of Lepidine (4-methylquinoline) with 1-iodopropane.

- Reaction Type:

  Alkylation.

- Implication: Residual reactants (alkyl iodides) are potent alkylating agents and potential carcinogens. Purity verification is essential for safety.

Hazard Identification (GHS Classification)

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Based on Read-Across from 1-Ethyl-4-methylquinolinium iodide and general quaternary ammonium salts.

GHS Label Elements[2][3][4][5][6]

- Signal Word:WARNING
- Hazard Pictograms:
  - (GHS07)

Hazard Statements (H-Codes)

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[2][3][4][5]
- H319: Causes serious eye irritation.[2][3][5]
- H335: May cause respiratory irritation.[2][3][4][5]

Precautionary Statements (P-Codes)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3][4][5][6]
- P280: Wear protective gloves/eye protection/face protection.[4][6]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do.[3][5][6] Continue rinsing.[5][6][7]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[4]

Toxicological Profile

Mechanism of Action[8][10]

- Quaternary Ammonium Cation: The lipophilic propyl chain facilitates interaction with cell membranes, potentially leading to depolarization and lysis at high concentrations. This mechanism underpins the irritation potential [2].

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- Iodide Anion: Chronic exposure to iodides can lead to "Iodism," characterized by skin rashes, rhinitis, and headache.
- Alkylating Potential: While the salt itself is stable, impurities from synthesis (unreacted 1-iodopropane) are alkylating agents. 1-Iodopropane is classified as a potential mutagen.

Target Organ Toxicity[2][3][5][8][9]

- Acute: Mucous membranes (Eyes, Respiratory Tract).
- Chronic: Thyroid (due to iodide accumulation), Skin (dermatitis).

Safety & Handling Workflow

The following diagram outlines the logical decision-making process for handling this compound safely in a research setting.

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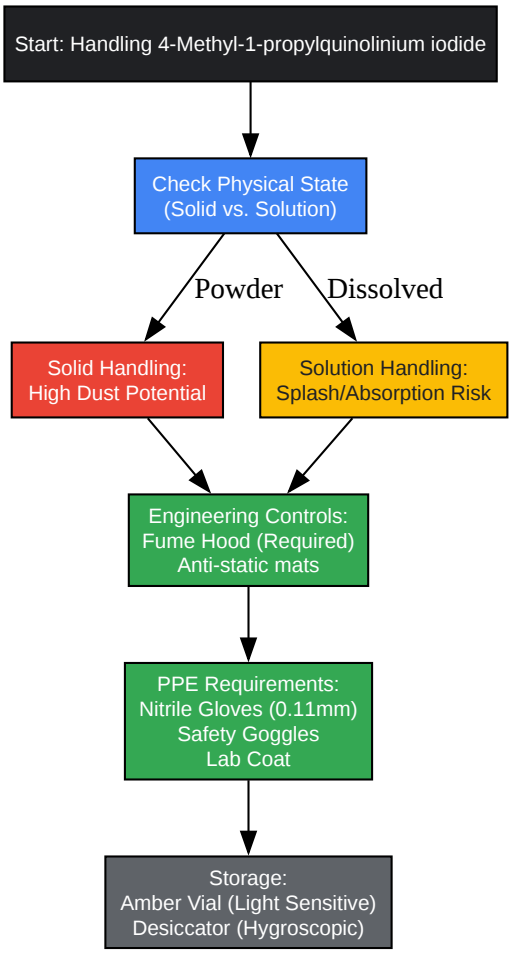

Figure 1: Safe Handling Logic Flow for Quaternary Ammonium Iodides

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Storage Protocols

- Light Protection: Store in amber glass or foil-wrapped containers. Iodide oxidation turns the solid brown/purple.
- Atmosphere: Hygroscopic; store under inert gas (Argon/Nitrogen) or in a desiccator.
- Incompatibilities: Strong oxidizing agents (releases Iodine gas).

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Emergency Response Protocols

Scenario	Immediate Action	Medical Follow-up
Eye Contact	Rinse immediately with water for 15+ mins, lifting eyelids.	Consult Ophthalmologist.
Skin Contact	Wash off with soap and water.[4][6][7] Remove contaminated clothing.[3][7]	Monitor for dermatitis.
Inhalation	Move to fresh air.[8][6] If breathing is difficult, give oxygen.	Monitor for pulmonary irritation.
Ingestion	Rinse mouth with water. Do NOT induce vomiting.	Call Poison Control Center.
Spill Cleanup	Dampen with water to avoid dust.[3] Sweep up into a closed container.	Ventilate area.[4][6]

Experimental Synthesis Note

For researchers synthesizing this compound in-house:

The reaction of Lepidine + 1-Iodopropane is exothermic.

- Microwave Method: 130°C for 5 mins yields high purity (~96%) [1].[9]
- Purification: Recrystallization from Acetone/Ether is recommended to remove unreacted alkyl iodide.
- Waste: Aqueous waste containing iodides should be segregated from acidic waste to prevent gas evolution.

References

- Synthesis Methodology

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- Title: Synthesis of Quaternary Heterocyclic Salts (Microwave-Assisted)
- Source: N
- Context: Describes the synthesis of 1-propyl-4-methylquinolinium iodide (Compound 11) with a melting point of 130°C.
- Link:

- Analog Safety Data (Read-Across)
  - Title: 1-Ethyl-4-methylquinolinium iodide SDS
  - Source: Sigma-Aldrich / Cymit Quimica
  - Context: Used as the primary toxicological proxy (CAS 605-59-4).
  - Link:
- General Quaternary Ammonium Toxicity
  - Title: Propidium Iodide Safety D
  - Source: Fisher Scientific
  - Context: General hazards of quaternary ammonium iodides (H315, H319, H335).
  - Link:

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